



KD 5170 solubility in DMSO and PBS

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Compound of Interest				
Compound Name:	KD 5170			
Cat. No.:	B1663023	Get Quote		

KD 5170 Technical Support Center

This technical support guide provides detailed information on the solubility of **KD 5170** in DMSO and PBS, along with protocols and troubleshooting advice for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **KD 5170**?

A1: The recommended solvent for creating a stock solution of **KD 5170** is Dimethyl Sulfoxide (DMSO).[1] It is highly soluble in DMSO, with concentrations of up to 100 mg/mL or 100 mM achievable, sometimes requiring sonication or gentle warming.[1][2]

Q2: Is KD 5170 soluble in PBS?

A2: **KD 5170** is generally considered insoluble in aqueous solutions like water or PBS alone.[1] For experiments requiring a buffer system, a common approach is to first dissolve the compound in DMSO to create a high-concentration stock solution. This stock can then be serially diluted into the aqueous buffer, such as PBS, to the final desired concentration. A 1:1 mixture of DMSO:PBS (pH 7.2) has been reported to achieve a solubility of 0.5 mg/mL.[3]

Q3: My KD 5170 is not dissolving properly in DMSO. What should I do?

A3: If you encounter solubility issues with DMSO, consider the following:



- Use fresh, high-quality DMSO: DMSO is hygroscopic, meaning it readily absorbs moisture from the air.[2][4] Water contamination can significantly reduce the solubility of compounds. Always use newly opened or properly stored anhydrous DMSO.[2]
- Apply sonication: Using an ultrasonic bath can help break up solid particles and aid dissolution.[2]
- Gentle warming: Gently warming the solution can also increase solubility.[1] Be cautious and avoid excessive heat, which could degrade the compound.

Q4: How should I prepare a working solution for my cell-based (in vitro) experiments?

A4: To prepare a working solution for in vitro experiments, first create a concentrated stock solution in DMSO (e.g., 10 mM or 100 mM). Then, dilute this stock solution directly into your cell culture medium to the final desired experimental concentration. Ensure the final concentration of DMSO in the culture medium is low (typically <0.5%) to avoid solvent-induced cytotoxicity.

Q5: How should I store my KD 5170 stock solution?

A5: Once prepared, stock solutions should be aliquoted into smaller volumes to prevent repeated freeze-thaw cycles.[2] Store these aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[2] Ensure the containers are sealed tightly to protect from moisture.[2]

Solubility Data

The following table summarizes the reported solubility of **KD 5170** in various solvents.



Solvent	Reported Solubility	Molar Concentration (approx.)	Notes	Source
DMSO	100 mg/mL	221.45 mM	Requires sonication. Hygroscopic DMSO can impact solubility.	[2]
DMSO	≥21.2 mg/mL	≥46.94 mM	Gentle warming may be required.	[1]
DMSO	100 mM	100 mM	-	
DMSO	1 mg/mL	2.21 mM	-	[3]
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL	1.11 mM	-	[3]
Water	Insoluble	-	-	[1]
Ethanol	Insoluble	-	-	[1]

Molecular Weight of KD 5170: 451.56 g/mol [2][3]

Experimental Protocols

Protocol 1: Preparation of a 10 mM KD 5170 Stock Solution in DMSO

Materials:

- KD 5170 solid powder
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer



• Sonicator (optional)

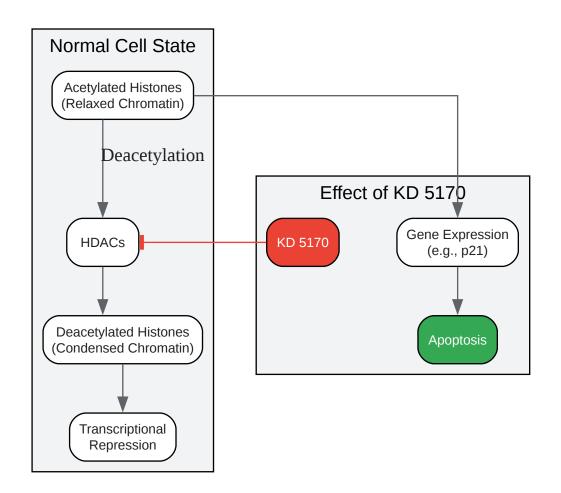
Methodology:

- Calculate the mass of KD 5170 required. For 1 mL of a 10 mM solution, you will need 4.52 mg of KD 5170 (Mass = 10 mmol/L * 1 mL * 451.56 g/mol).
- Weigh the calculated amount of KD 5170 powder and place it into a sterile vial.
- Add the desired volume of anhydrous DMSO (e.g., 1 mL) to the vial.
- Vortex the solution thoroughly for 2-3 minutes to facilitate dissolution.
- If the compound does not fully dissolve, place the vial in an ultrasonic water bath for 5-10 minutes.
- Once the solution is clear, aliquot it into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -20°C or -80°C, protected from light and moisture.[2]

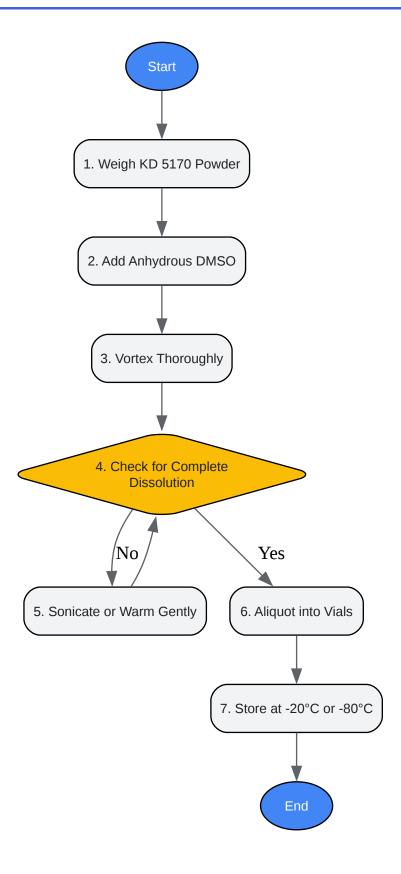
Visualizations Signaling Pathway of KD 5170

KD 5170 is a pan-inhibitor of histone deacetylases (HDACs).[2][5] By inhibiting HDACs, **KD 5170** prevents the removal of acetyl groups from histones, leading to hyperacetylation. This change in chromatin structure allows for the expression of tumor suppressor genes, ultimately inducing apoptosis in cancer cells.[3]

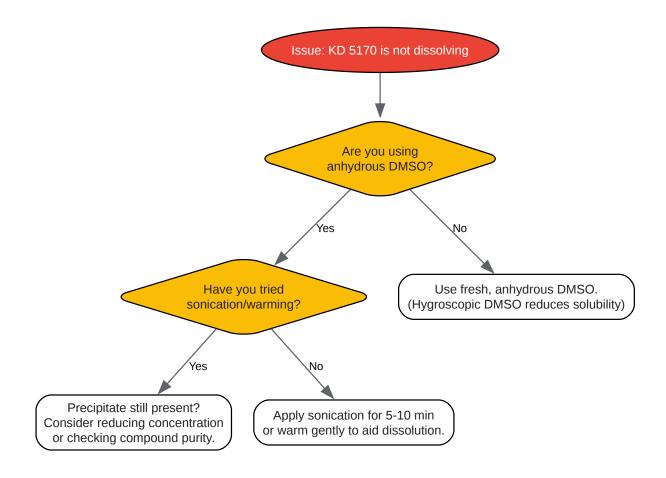












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